Application Note: Targeted Lipidomics of Mitochondrial FAO Disorders

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Compound of Interest

Compound Name:	*N-Octanoyl-d15-glycine*
Cat. No.:	*B1161440*

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Precise Quantification of N-Octanoylglycine using N-Octanoyl-d15-glycine Internal Standard

-Oxidation (MCAD Deficiency), Inborn Errors of Metabolism (IEM)

Introduction & Biological Context

N-Octanoylglycine (OG) is a specific acylglycine metabolite formed by the conjugation of octanoyl-CoA with glycine. In healthy physiology, medium-chain fatty acids are rapidly metabolized via mitochondrial

-oxidation. However, in metabolic disorders such as Medium-Chain Acyl-CoA Dehydrogenase (MCAD) Deficiency, the dehydrogenation step is impaired. This blockade causes the accumulation of medium-chain acyl-CoAs (specifically C8), which are subsequently diverted to the glycine conjugation pathway as a detoxification mechanism.

Consequently, elevated urinary and plasma levels of N-Octanoylglycine are pathognomonic biomarkers for MCAD deficiency. Accurate quantification is critical for diagnosis, newborn screening confirmation, and therapeutic monitoring.

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Why **N-Octanoyl-d15-glycine**? The use of **N-Octanoyl-d15-glycine** (where the octanoyl chain is fully deuterated) provides a superior internal standard compared to analogs or low-deuterium labels (e.g., d3).

- Mass Shift (+15 Da): Eliminates isotopic overlap with the native analyte (M+0) and its natural isotopes.
- Co-Elution: As a stable isotope isomer, it co-elutes with the analyte, perfectly compensating for matrix effects, ionization suppression, and extraction variability.
- Chemical Stability: The deuterium label on the alkyl chain is chemically stable and non-exchangeable under standard LC-MS conditions.

Metabolic Pathway Visualization

The following diagram illustrates the diversion of Octanoyl-CoA to N-Octanoylglycine upon MCAD blockage.

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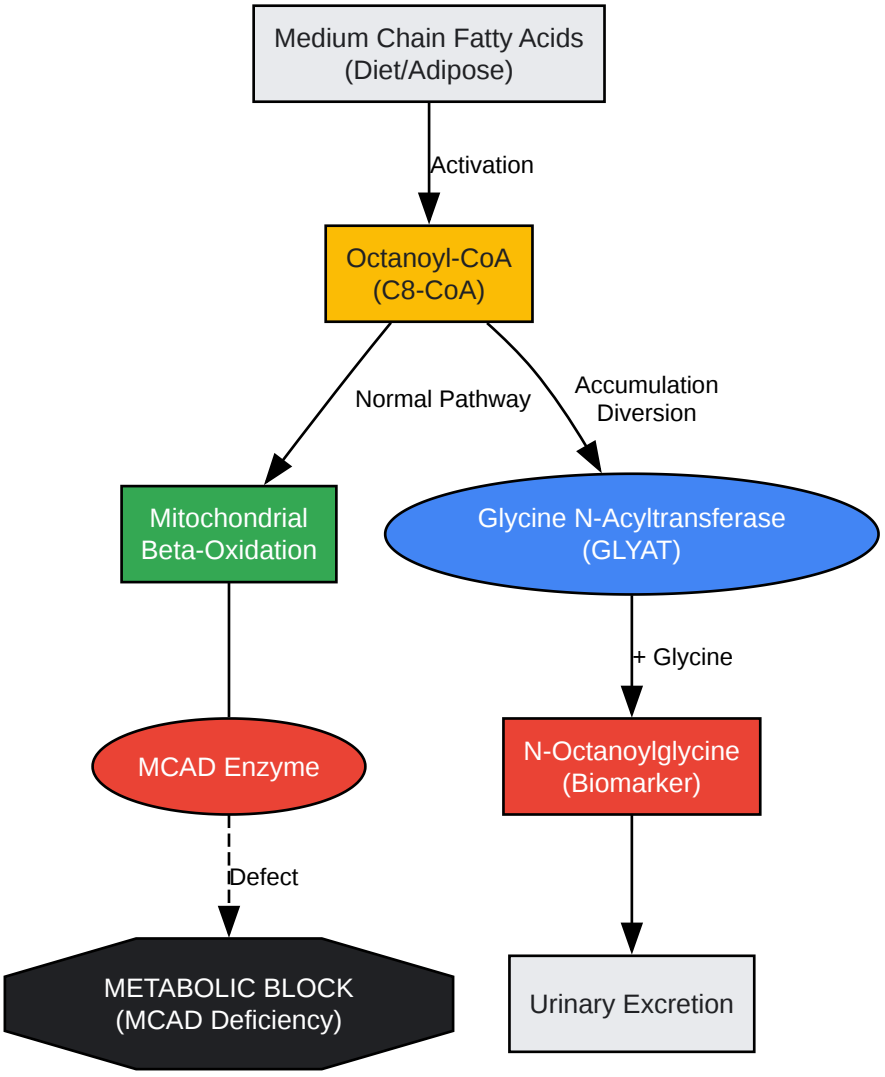

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Caption: Pathological diversion of Octanoyl-CoA to N-Octanoylglycine due to MCAD deficiency.

Compound Specifications

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Property	Analyte (Native)	Internal Standard (IS)
Name	N-Octanoylglycine	N-Octanoyl-d15-glycine
CAS Number	14246-53-8	N/A (Labeled variant)
Formula	C H NO	C H D NO
Molecular Weight	201.26 g/mol	216.36 g/mol
Monoisotopic Mass	201.1365	216.2306
Solubility	DMSO, Methanol, Ethanol	DMSO, Methanol, Ethanol
Storage	-20°C (Desiccated)	-20°C (Desiccated)

Experimental Protocol

This protocol describes the extraction and quantification of N-Octanoylglycine from Human Urine using Solid Phase Extraction (SPE) to minimize matrix effects, though a "Dilute-and-Shoot" method is also viable for high-concentration screening.

3.1 Reagents & Materials

- Standards: N-Octanoylglycine (Sigma/Merck), **N-Octanoyl-d15-glycine** (Specialty Isotope Supplier).
- Solvents: LC-MS Grade Methanol (MeOH), Acetonitrile (ACN), Water, Formic Acid (FA).
- SPE Cartridges: Waters Oasis HLB (Hydrophilic-Lipophilic Balance), 30 mg/1 cc.

3.2 Stock Solution Preparation

- IS Stock (1 mg/mL): Dissolve 1 mg **N-Octanoyl-d15-glycine** in 1 mL MeOH. Store at -80°C.
- Working IS Solution (1 µg/mL): Dilute IS Stock 1:1000 in water.

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- Calibration Standards: Prepare a serial dilution of native N-Octanoylglycine in surrogate matrix (synthetic urine) or water, ranging from 0.1 µM to 100 µM.

3.3 Sample Preparation (SPE Workflow)

Rationale: Urine contains high salt and urea concentrations that can suppress ionization. SPE provides a cleaner extract than protein precipitation alone.

- Aliquot: Transfer 100 µL of urine (patient or QC) to a 1.5 mL tube.
- Internal Standard Addition: Add 20 µL of Working IS Solution (1 µg/mL) to all samples. Vortex for 10 sec.
- Acidification: Add 100 µL of 0.1% Formic Acid in water. Vortex.
- SPE Conditioning:
  - 1 mL MeOH
  - 1 mL Water (0.1% FA)
- Loading: Load the prepared sample onto the HLB cartridge.
- Washing: Wash with 1 mL 5% MeOH in Water. (Removes salts/polar interferences).
- Elution: Elute with 500 µL 100% MeOH.
- Reconstitution: Evaporate eluate under Nitrogen at 40°C. Reconstitute in 100 µL Mobile Phase A/B (90:10).

3.4 LC-MS/MS Conditions

Chromatography (UHPLC)

- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus C18, 2.1 x 50 mm, 1.8 µm).
- Mobile Phase A: Water + 0.1% Formic Acid.

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- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Flow Rate: 0.4 mL/min.
- Column Temp: 40°C.
- Injection Volume: 2-5 µL.

Gradient Table:

Time (min)	% Mobile Phase B	Event
0.00	**10%**	**Initial Hold**
0.50	10%	Start Gradient
4.00	95%	Linear Ramp
5.00	95%	Wash
5.10	10%	Re-equilibration

| 7.00 | 10% | End Run |

Mass Spectrometry (ESI-) Acylglycines ionize most efficiently in Negative Electrospray Ionization (ESI-) mode due to the carboxylic acid moiety.

- Source: ESI Negative
- Capillary Voltage: 2.5 kV
- Desolvation Temp: 500°C
- MRM Transitions:

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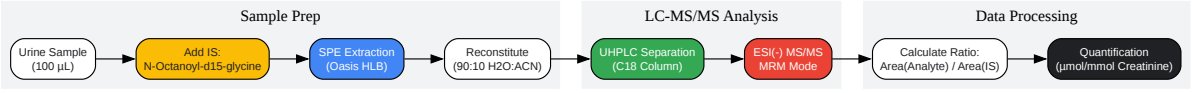
Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Cone Voltage (V)	Collision Energy (eV)	Type
N-Octanoylglycine	200.1 $[M-H]^-$	74.0 $[Glycine]^-$	25	12	Quantifier
N-Octanoylglycine	200.1 $[M-H]^-$	58.0	25	20	Qualifier
N-Octanoyl-d15-glycine	215.4 $[M-H]^-$	74.0 $[Glycine]^-$	25	12	Internal Standard

Note: The product ion m/z 74.0 corresponds to the deprotonated glycine fragment (

), which is common to both the labeled and unlabeled forms (as the label is on the octanoyl chain).

Analytical Workflow Diagram



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Caption: Step-by-step analytical workflow from sample extraction to data quantification.

Method Validation & Quality Control

To ensure data integrity, the method must be validated according to FDA or EMA bioanalytical guidelines.

- Linearity: The response ratio (Analyte Area / IS Area) should be linear (

) over the biological range (e.g., 0.5 – 50 µM).

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- Matrix Effect (ME):
  - The d15-IS compensates for ME. If the IS suppression mirrors the analyte suppression, the ratio remains accurate.
- Accuracy & Precision:
  - Intra-day and Inter-day CV should be

    (or

    at LLOQ).
- Carryover: Inject a blank solvent after the highest standard to ensure no memory effects (common with fatty acid derivatives).

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low IS Recovery	Ion suppression from urine salts.	Improve SPE wash step (ensure 5% MeOH wash removes salts). Dilute urine 1:5 before SPE.
Retention Time Drift	Column contamination or pH shift.	Flush column with 100% ACN. Ensure Mobile Phase A is fresh (pH ~2.7 with 0.1% FA).
High Background	Contamination of system.	Acylglycines can be sticky. Use PEEK tubing or passivate system. Run blanks.
Non-Linearity	Saturation of detector.	Dilute high-concentration samples. Check if IS concentration is too low compared to analyte.

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